

Technical Guide: 9-Methylanthracene-d12 (CAS 6406-97-9)

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Compound of Interest

Compound Name: 9-Methylanthracene-D12

Cat. No.: B1436189

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical compound identified by CAS number 6406-97-9, which is **9-Methylanthracene-d12**. This deuterated polycyclic aromatic hydrocarbon (PAH) serves primarily as an internal standard in analytical chemistry. Due to the nature of this compound as a stable isotope-labeled standard, this document focuses on its chemical properties and applications in analytical methodologies. Currently, there is a lack of published data regarding its biological activity, mechanism of action, or involvement in cellular signaling pathways.

Chemical and Physical Properties

9-Methylanthracene-d12 is the deuterated isotopologue of 9-methylanthracene. The deuterium labeling provides a distinct mass spectrometric signature, making it an ideal internal standard for quantitative analysis of the parent compound and other related PAHs.

Property	Value	Reference
CAS Number	6406-97-9	[1][2]
Molecular Formula	C ₁₅ D ₁₂	[2]
Molecular Weight	204.33 g/mol	[2]
MDL Number	MFCD01074332	[2]
Isotopic Purity	≥98 atom % D	[3][4]

Note: The physical properties such as melting point, boiling point, and density are expected to be very similar to its non-deuterated counterpart, 9-methylanthracene (CAS 779-02-2). For 9-methylanthracene, the melting point is reported as 77-79 °C and the boiling point as 347.2 °C at 760 mmHg.[5]

Applications in Analytical Chemistry

The primary application of **9-Methylanthracene-d12** is as an internal standard in analytical methods, particularly gas chromatography-mass spectrometry (GC/MS), for the detection and quantification of PAHs in various environmental and biological matrices.[3][6] Its use helps to correct for the loss of analyte during sample preparation and instrumental analysis, thereby improving the accuracy and precision of the results.

Experimental Protocol: Quantification of PAHs in Environmental Samples using GC/MS with 9-Methylanthracene-d12 as an Internal Standard

This generalized protocol outlines the typical steps involved in using **9-Methylanthracene-d12** as an internal standard.

Objective: To accurately quantify the concentration of target PAHs in a sample matrix (e.g., soil, water, sediment).

Materials:

- Sample containing unknown concentrations of PAHs.

- **9-Methylanthracene-d12** solution of a known concentration.
- Calibration standards containing known concentrations of target PAHs.
- Appropriate solvents for extraction and dilution (e.g., n-hexane, dichloromethane).
- Solid Phase Extraction (SPE) or other sample cleanup cartridges.
- Gas chromatograph coupled with a mass spectrometer (GC/MS).

Methodology:

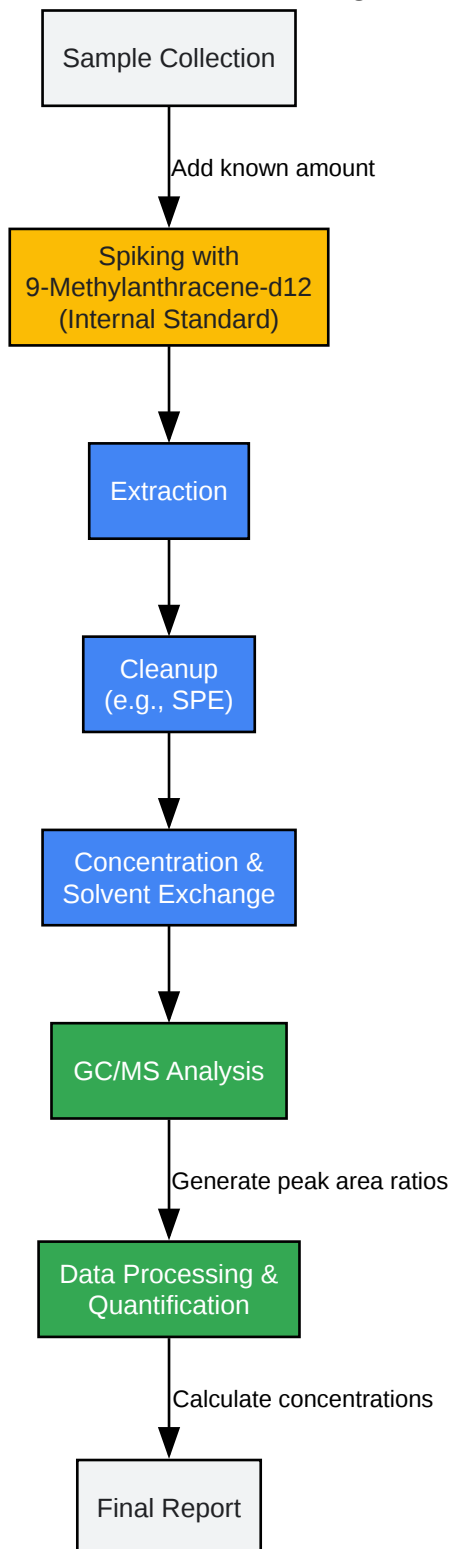
- Sample Preparation:
 - Accurately weigh or measure a known amount of the sample.
 - Spike the sample with a precise volume of the **9-Methylanthracene-d12** internal standard solution at the beginning of the extraction process.
 - Perform solvent extraction of the PAHs from the sample matrix (e.g., using sonication, Soxhlet extraction, or accelerated solvent extraction).
- Sample Cleanup:
 - The crude extract is often passed through a cleanup column (e.g., silica gel or Florisil) to remove interfering compounds. The internal standard co-elutes with the target analytes during this step.
- Concentration and Solvent Exchange:
 - The cleaned extract is concentrated to a small, known volume. The solvent may be exchanged to one that is more compatible with the GC/MS analysis.
- Instrumental Analysis (GC/MS):
 - Inject a known volume of the final extract into the GC/MS system.

- The gas chromatograph separates the different PAHs based on their boiling points and interaction with the GC column.
- The mass spectrometer detects and quantifies the ions of the target PAHs and the **9-Methylanthracene-d12** internal standard.
- Data Analysis:
 - A calibration curve is generated by analyzing a series of calibration standards containing known concentrations of the target PAHs and a constant concentration of the internal standard.
 - The ratio of the peak area of each target PAH to the peak area of the internal standard (**9-Methylanthracene-d12**) is plotted against the concentration of the target PAH.
 - The concentration of the target PAHs in the unknown sample is determined by calculating their peak area ratios to the internal standard and interpolating from the calibration curve.

Visualization of Experimental Workflow

The following diagram illustrates the typical workflow for using **9-Methylanthracene-d12** as an internal standard in the quantitative analysis of PAHs.

Workflow for PAH Quantification using an Internal Standard



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Caption: Workflow for PAH analysis using an internal standard.

Biological Activity and Signaling Pathways

As of the current date, a review of scientific literature and chemical databases reveals no specific studies detailing the biological activity, mechanism of action, or interaction of **9-Methylanthracene-d12** with any cellular signaling pathways. Its non-deuterated counterpart, 9-methylanthracene, has been noted in general terms to possess potential anti-inflammatory and anticancer properties, but specific in-depth studies and experimental data are not readily available.[7] Therefore, this compound is not currently considered a candidate for drug development and its use is confined to analytical applications.

Conclusion

9-Methylanthracene-d12 (CAS 6406-97-9) is a deuterated polycyclic aromatic hydrocarbon with a primary and well-established role as an internal standard for the quantitative analysis of PAHs. Its chemical and physical properties are well-suited for this application. There is currently no evidence to suggest any significant biological activity or role in drug development. Researchers and scientists in the field of analytical and environmental chemistry will find this compound to be a valuable tool for ensuring the accuracy and reliability of their quantitative methods.

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